

6-(Aminomethyl)isoquinolin-1-amine CAS number and synonyms

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Compound of Interest

Compound Name: 6-(Aminomethyl)isoquinolin-1-amine

Cat. No.: B3349356

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6-(Aminomethyl)isoquinolin-1-amine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-(Aminomethyl)isoquinolin-1-amine**, a heterocyclic amine of interest in medicinal chemistry. Due to the limited availability of detailed public data on this specific molecule, this document also presents information on the broader class of 6-substituted isoquinolin-1-amine derivatives, particularly in the context of their activity as Rho-associated coiled-coil containing protein kinase (ROCK) inhibitors. This guide includes the Chemical Abstracts Service (CAS) number and known synonyms for **6-(Aminomethyl)isoquinolin-1-amine**, a general overview of synthetic strategies for related compounds, and a summary of the pertinent biological signaling pathways. While specific experimental data for the title compound is scarce, representative protocols and data for the compound class are provided to guide future research and development efforts.

Chemical Identity

The fundamental identification details for **6-(Aminomethyl)isoquinolin-1-amine** are summarized below.

Identifier	Value
IUPAC Name	6-(aminomethyl)isoquinolin-1-amine
CAS Number	215454-95-8
Molecular Formula	C ₁₀ H ₁₁ N ₃
Molecular Weight	173.21 g/mol
Canonical SMILES	<chem>C1=CC2=C(C=CN=C2N)C=C1CN</chem>
InChI Key	LWDVTRXNUGVQES-UHFFFAOYSA-N

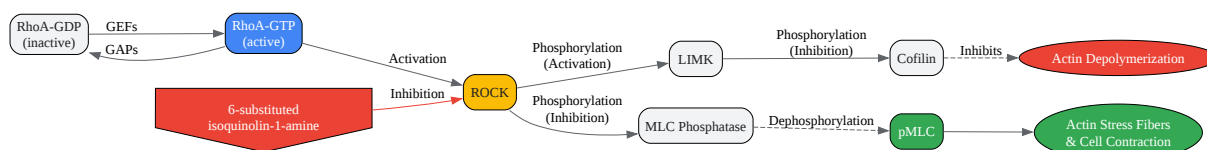
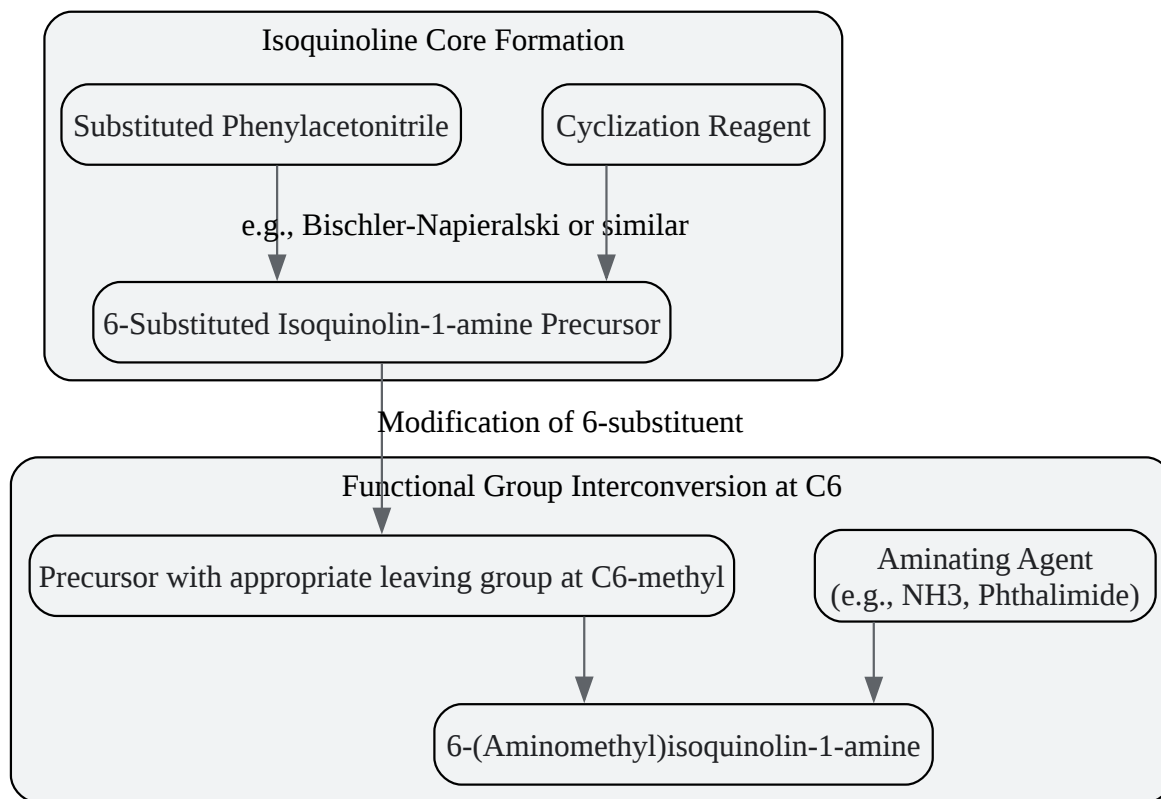
A list of known synonyms and database identifiers for this compound is provided in the following table to facilitate cross-referencing in literature and chemical databases.[\[1\]](#)

Synonym/Identifier
1-amino-6-(aminomethyl)isoquinoline
1-Amino-6-aminomethyl-isoquinoline
6-(aminomethyl)isoquinolin-1-ylamine
6-aminomethyl-isoquinolin-1-ylamine
CHEMBL1643355
MFCD20039973
1-amino-6-Isoquinolinemethanamine
SCHEMBL5735425
BDBM50417669
SB21377
SY324996
DB-345679
CS-0438388
D78723

Synthetic Approaches

While a specific, detailed experimental protocol for the synthesis of **6-(Aminomethyl)isoquinolin-1-amine** is not readily available in peer-reviewed literature, the synthesis of 6-substituted isoquinolin-1-amine derivatives has been described. These methods can likely be adapted for the synthesis of the title compound. A general approach often involves the construction of the isoquinoline core followed by functional group interconversion at the 6-position.

A plausible synthetic workflow is outlined below. This diagram represents a generalized strategy and would require optimization for the specific target molecule.



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References

- 1. Effect of the Rho-Kinase/ROCK Signaling Pathway on Cytoskeleton Components - PMC [pmc.ncbi.nlm.nih.gov]
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